

Essential Safety and Logistical Information for Handling OSU-53

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Compound of Interest

Compound Name: OSU-53

Cat. No.: B609785

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, storage, and disposal of **OSU-53**, a novel, orally active AMP-activated protein kinase (AMPK) activator and direct mammalian target of rapamycin (mTOR) inhibitor. Developed at The Ohio State University, **OSU-53** is a valuable tool in cancer research, particularly in studies involving neoplasms. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Chemical and Physical Properties

OSU-53 is a complex organic molecule with the following properties:

Property	Value
IUPAC Name	N-{4-[3-(1-Methyl-cyclohexylmethyl)-2,4-dioxo-thiazolidin-5-ylidenemethyl]-phenyl}-4-nitro-3-trifluoromethyl-benzenesulfonamide[1]
Molecular Formula	C25H24F3N3O6S2[1][2]
Molecular Weight	583.60 g/mol [1][2]
CAS Number	1290069-19-0[1][2]
Appearance	Solid (assumed)
Solubility	Soluble in DMSO (for in vitro studies)

Personal Protective Equipment (PPE)

As a standard practice for handling all chemical compounds in a laboratory setting, appropriate Personal Protective Equipment (PPE) must be worn at all times. While a specific Safety Data Sheet (SDS) for **OSU-53** is not publicly available, the following general guidelines from The Ohio State University's Department of Chemistry and Biochemistry should be followed.[3][4]

PPE Category	Requirement	Rationale
Eye Protection	ANSI Z87.1 compliant safety glasses or chemical splash goggles. A face shield should be worn if there is a potential for splashes.[5]	Protects eyes from accidental splashes or aerosolized particles of the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Disposable gloves should be discarded immediately after use and never be worn outside of the laboratory.[6]	Prevents skin contact with the compound.
Body Protection	A lab coat that covers the wearer to near the knees must be worn and buttoned. For handling powders outside of a fume hood, additional protection such as disposable sleeves may be necessary.[3][6]	Protects skin and clothing from contamination.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of any dust or aerosols.	Minimizes the risk of respiratory exposure.

Operational Plan: Handling and Storage

Handling:

- Engineering Controls: All work with **OSU-53**, especially handling of the solid compound, should be performed in a certified chemical fume hood to minimize inhalation exposure.[7]
- Personal Hygiene: Avoid direct contact with the compound. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

- **Spill Procedures:** In the event of a spill, isolate the area. For small spills of solid material, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container for disposal. The spill area should then be decontaminated.

Storage:

For optimal stability, **OSU-53** should be stored under the following conditions:

Condition	Short-Term (days to weeks)	Long-Term (months to years)
Temperature	0 - 4 °C[1]	-20 °C[1]
Environment	Dry and dark location[1]	Dry and dark location[1]

OSU-53 is shipped under ambient temperature as a non-hazardous chemical and is stable for several weeks during ordinary shipping.[1]

Disposal Plan

As a research chemical, **OSU-53** and any contaminated materials must be disposed of as chemical waste in accordance with institutional and local regulations. The Ohio State University Environmental Health and Safety provides the following general guidelines for chemical waste disposal, which should be applied to **OSU-53**. [8][9][10]

- **Waste Identification:** All waste containing **OSU-53** must be clearly labeled with its contents.
- **Containerization:** Use a compatible, sealed, and properly labeled waste container. Do not mix with incompatible waste streams.
- **Collection:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup of chemical waste.[10] Do not dispose of **OSU-53** down the drain or in regular trash.[9][11]

Experimental Protocols

OSU-53 has been utilized in various preclinical studies to investigate its therapeutic potential. Below are summarized methodologies from key experiments.

In Vitro Cell Viability Assay:

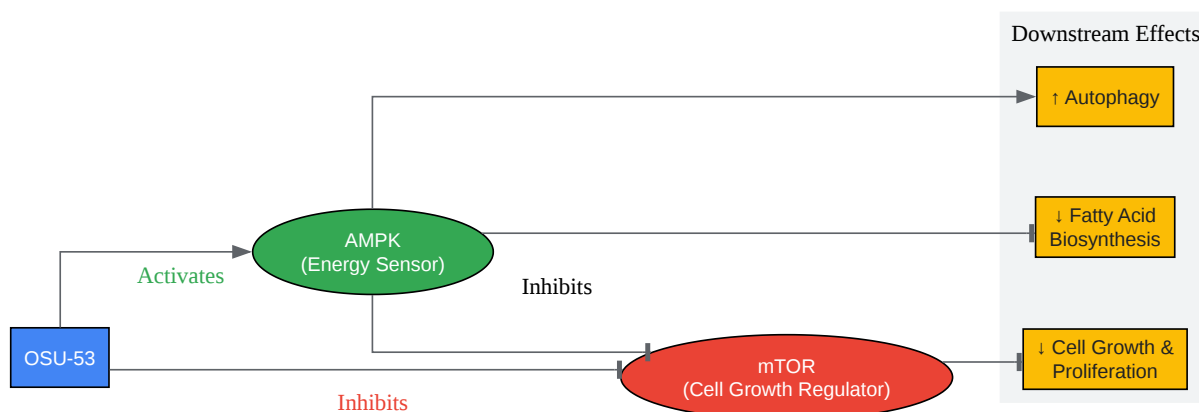
- Cancer cell lines (e.g., MDA-MB-231, MDA-MB-468) are seeded in 96-well plates.
- Cells are treated with varying concentrations of **OSU-53** (or a vehicle control, such as DMSO) for specified time periods (e.g., 24, 48, 72 hours).
- Cell viability is assessed using a standard method, such as the MTT assay.
- The half-maximal inhibitory concentration (IC₅₀) is calculated to determine the potency of the compound.

Western Blot Analysis for Protein Phosphorylation:

- Cells are treated with **OSU-53** for a specified time.
- Cells are lysed, and protein concentrations are determined.
- Equal amounts of protein are separated by SDS-PAGE and transferred to a membrane.
- Membranes are incubated with primary antibodies specific for phosphorylated and total forms of target proteins (e.g., AMPK, mTOR).
- Following incubation with secondary antibodies, protein bands are visualized using an appropriate detection system.

Signaling Pathway of OSU-53

The primary mechanism of action of **OSU-53** is the activation of AMP-activated protein kinase (AMPK) and the direct inhibition of the mammalian target of rapamycin (mTOR). This dual activity disrupts cellular energy homeostasis and inhibits signaling pathways crucial for cancer cell growth and proliferation.



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References

- 1. medkoo.com [medkoo.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 4. Personal Protective Equipment (PPE) | CFAES Safety and Compliance [cfaessafety.osu.edu]
- 5. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.ohio-state.edu]
- 6. Personal Protective Equipment (PPE) Reminder | Environmental Health and Safety [ehs.osu.edu]

- 7. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 8. chemistry.osu.edu [chemistry.osu.edu]
- 9. Waste Chemical Disposal | Environmental Health and Safety [ehs.osu.edu]
- 10. Chemical Waste Management Reference Guide | Environmental Health and Safety [ehs.osu.edu]
- 11. ehs.oregonstate.edu [ehs.oregonstate.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling OSU-53]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609785#personal-protective-equipment-for-handling-osu-53>]

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